

# 3-(2,6-dichlorophenyl)propanoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 3-(2,6-dichlorophenyl)propanoic Acid  
Cat. No.: B1302703

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An In-Depth Technical Guide to **3-(2,6-dichlorophenyl)propanoic acid**

## Abstract

This technical guide provides a comprehensive overview of **3-(2,6-dichlorophenyl)propanoic acid**, a compound of interest in synthetic and medicinal chemistry. The document details its fundamental molecular and physical properties, potential synthetic routes, and analytical characterization methodologies. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this molecule and its context within the broader field of arylalkanoic acids, which includes prominent non-steroidal anti-inflammatory drugs (NSAIDs).

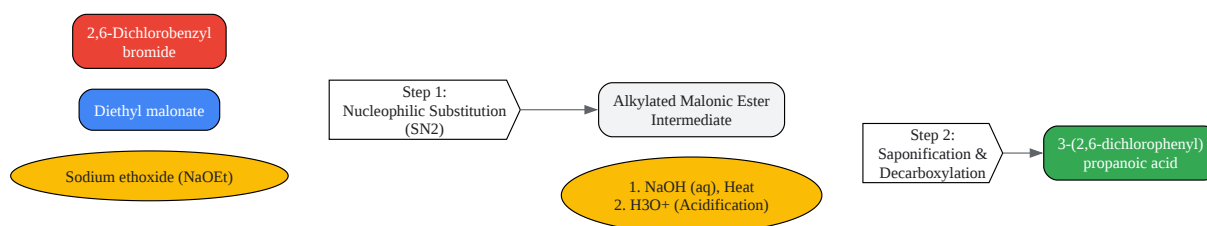
## Core Molecular Identifiers

The foundational properties of **3-(2,6-dichlorophenyl)propanoic acid** are summarized below, providing essential data for laboratory and research applications.

| Identifier        | Value  | Source    |
|-------------------|--|-----------|
| Molecular Formula | C <sub>9</sub> H <sub>8</sub> Cl <sub>2</sub> O <sub>2</sub> | [1][2][3] |
| Molecular Weight  | 219.06 g/mol   | [1][2][3] |
| CAS Number        | 51656-68-9   | [1][2]    |

## Chemical Structure and Isomerism

The molecular structure is characterized by a propanoic acid chain attached to a dichlorinated benzene ring at position 3. The chlorine atoms are located at positions 2 and 6 of the phenyl group, which sterically influences the molecule's conformation and reactivity.



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